

Application Notes and Protocols: Preparation of 1% Dimethylglyoxime Solution in Ethanol

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Compound of Interest

Compound Name: *Nickel dimethylglyoxime*

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Introduction

Dimethylglyoxime (DMG) is a highly selective and sensitive chelating agent widely used in analytical chemistry for the qualitative and quantitative determination of nickel (II) ions.^{[1][2][3][4]} It forms a characteristic bright red precipitate with nickel in a slightly alkaline solution, a reaction that has been a cornerstone of gravimetric and colorimetric analysis for over a century. ^[1] This 1% (w/v) solution of dimethylglyoxime in ethanol is a standard reagent for this purpose. In pharmaceutical and drug development, precise quantification of metal ion impurities, such as nickel, is critical to ensure the safety and efficacy of therapeutic products. Nickel can be a contaminant from manufacturing processes, and its detection is essential for quality control.^{[5][6]}

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation of a 1% (w/v) dimethylglyoxime solution in ethanol.

Parameter	Value	Units	Notes
Dimethylglyoxime (C ₄ H ₈ N ₂ O ₂)	1.0	g	Per 100 mL of final solution
Ethanol (95% or absolute)	100	mL	
Concentration	1	% (w/v)	
Molar Mass of Dimethylglyoxime	116.12	g/mol	[2] [7]
Boiling Point of Solution	~78	°C	[8]
Shelf Life	12	months	When stored properly [9]

Experimental Protocol

This protocol details the step-by-step procedure for the preparation of a 1% (w/v) dimethylglyoxime solution in ethanol.

3.1. Materials and Equipment

- Dimethylglyoxime (ACS grade)
- Ethanol (95% or absolute, ACS grade)
- Analytical balance
- 100 mL volumetric flask with stopper
- Beaker
- Glass stirring rod
- Weighing paper or boat

- Spatula
- Funnel
- Wash bottle with ethanol
- Amber glass storage bottle

3.2. Procedure

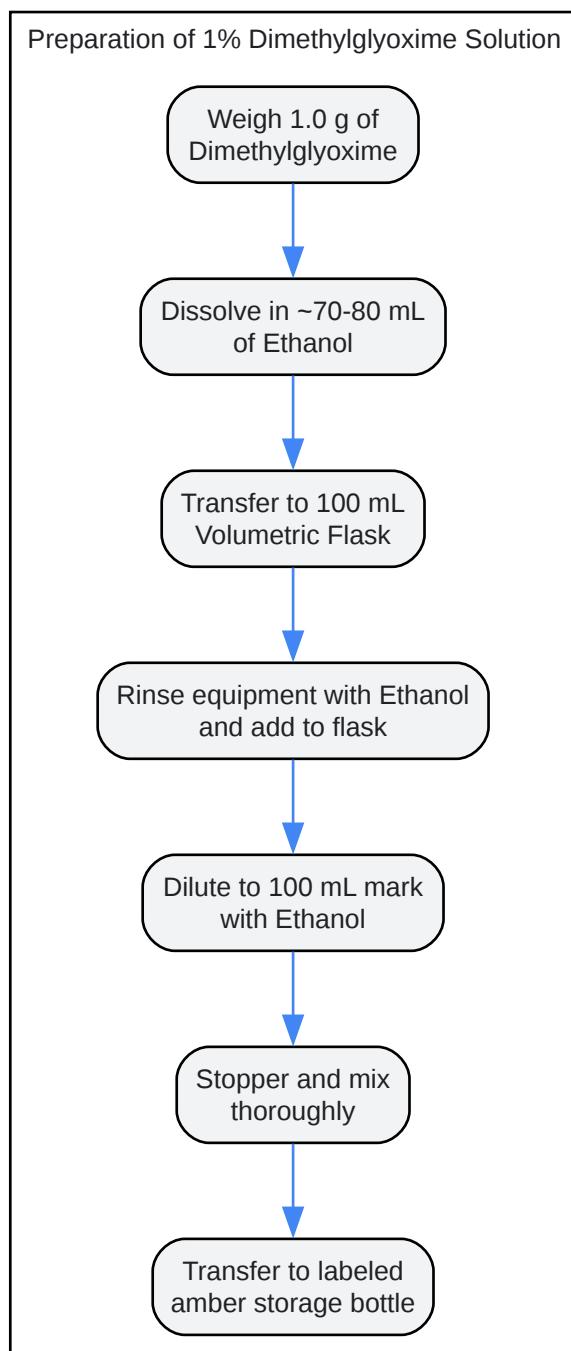
- Weighing Dimethylglyoxime: Accurately weigh 1.0 g of dimethylglyoxime powder using an analytical balance.
- Dissolution: Transfer the weighed dimethylglyoxime into a clean, dry beaker. Add approximately 70-80 mL of ethanol to the beaker.
- Stirring: Stir the mixture with a glass stirring rod until the dimethylglyoxime is completely dissolved. Gentle warming in a water bath can aid dissolution, but do not boil.
- Transfer to Volumetric Flask: Carefully transfer the dissolved solution into a 100 mL volumetric flask using a funnel.
- Rinsing: Rinse the beaker, stirring rod, and funnel with small portions of ethanol, transferring the rinsings into the volumetric flask to ensure a quantitative transfer.
- Dilution to Volume: Add ethanol to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Stopper the volumetric flask and invert it several times to ensure the solution is thoroughly mixed and homogenous.
- Storage: Transfer the prepared solution to a properly labeled amber glass bottle for storage. The label should include the name of the solution, concentration, date of preparation, and initials of the preparer.

3.3. Safety Precautions

- Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves when handling dimethylglyoxime and ethanol.[8][10]
- Ventilation: Prepare the solution in a well-ventilated area or under a fume hood to avoid inhalation of ethanol vapors.[8][11][12]
- Fire Hazard: Ethanol is a highly flammable liquid.[8][11][12] Keep the solution away from open flames, sparks, and other sources of ignition.[8][11][12]
- Handling: Avoid contact with skin and eyes.[10] In case of contact, rinse the affected area thoroughly with water.[10]
- Disposal: Dispose of the solution and any waste materials in accordance with local, state, and federal regulations.[10][12][13]

Diagrams

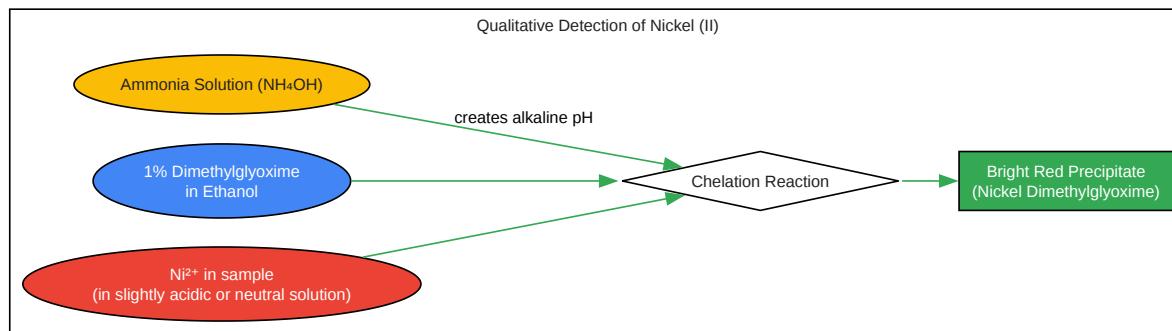
4.1. Experimental Workflow



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Caption: Workflow for preparing a 1% dimethylglyoxime solution in ethanol.

4.2. Nickel Detection Pathway



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Caption: Signaling pathway for the detection of Nickel (II) ions.

Application in Nickel Detection

The primary application of this solution is the detection and quantification of nickel. The reaction is highly specific and sensitive.

5.1. Qualitative Analysis

A few drops of the 1% dimethylglyoxime solution are added to a sample solution containing nickel ions. The solution is then made slightly alkaline with the addition of ammonia or ammonium hydroxide. The formation of a characteristic bright red or raspberry-colored precipitate confirms the presence of nickel.[1][14]

5.2. Quantitative Analysis (Gravimetric Method)

For quantitative analysis, an excess of the 1% dimethylglyoxime solution is added to a known volume of the nickel-containing sample. The solution is heated gently and then made alkaline to ensure complete precipitation of the nickel-dimethylglyoxime complex. The precipitate is then filtered, washed, dried, and weighed. The mass of nickel in the original sample can be calculated from the mass of the precipitate.

5.3. Interferences

While the reaction is highly specific for nickel, strong oxidizing agents can interfere with the reaction. The presence of some other metal ions, such as copper(II), cobalt(II), and palladium(II), can also form colored complexes with dimethylglyoxime, although the characteristic red precipitate is unique to nickel under these conditions.^[9] In acidic solutions, palladium may precipitate as a yellow complex. Iron(III) can interfere by precipitating as ferric hydroxide in the alkaline solution; this can be prevented by the addition of a masking agent like tartaric or citric acid.

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